

(R)-3-Methoxypropane-1,2-diol: A Critical Chiral Building Block

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Compound of Interest

Compound Name: (2R)-3-methoxypropane-1,2-diol

CAS No.: 86195-49-5

Cat. No.: B6237482

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Executive Summary

(R)-3-methoxypropane-1,2-diol is a low-molecular-weight chiral glycerol ether utilized primarily as a stereodefined building block in the synthesis of pharmaceutical intermediates, lipids, and functional materials. Unlike its racemic counterpart (CAS 623-39-2), the enantiopure (R)-isomer allows for the precise control of stereochemistry in downstream targets, including beta-blockers, ether lipids, and nucleoside analogs. This guide provides a definitive technical reference for its physicochemical properties, synthetic pathways, and analytical characterization.

Physicochemical Specifications

The following data aggregates experimentally validated properties for (R)-3-methoxypropane-1,2-diol. Note the distinct CAS numbers for the enantiomers, a common source of confusion in procurement and database searching.

Property	Value	Notes
IUPAC Name	(2R)-3-methoxypropane-1,2-diol	
Common Synonyms	1-O-Methyl-sn-glycerol; (R)-Glycerol -monomethyl ether	See Stereochemistry Section
Molecular Formula	C ₄ H ₁₀ O ₃	
Molecular Weight	106.12 g/mol	
CAS Number (R-isomer)	86195-49-5	Specific to (R)-enantiomer
CAS Number (S-isomer)	71484-94-1	Enantiomer
CAS Number (Racemic)	623-39-2	Common commercial grade
Appearance	Colorless, viscous liquid	Hygroscopic
Density	1.114 g/mL at 25 °C	
Boiling Point	133 °C at 35 mmHg	
Solubility	Miscible with water, ethanol, acetone	Lipophilic/Hydrophilic balance

Stereochemistry and Nomenclature

Correct nomenclature is vital for this compound due to the potential for ambiguity in glycerol derivatives.

- Cahn-Ingold-Prelog (CIP): The methoxy group (-CH₂OCH₃) has higher priority than the hydroxymethyl group (-CH₂OH) due to the ether oxygen being bonded to a carbon, whereas the alcohol oxygen is bonded to a hydrogen. Thus, the (R)-configuration corresponds to the sn-1-O-methylglycerol structure in lipid nomenclature.
- Fisher Projection: In the standard Fisher projection where C1 is at the top, the secondary hydroxyl group is on the right for the (R)-isomer (D-series analogue).

Synthesis and Manufacturing Pathways

The synthesis of (R)-3-methoxypropane-1,2-diol typically relies on "chiral pool" precursors to ensure high enantiomeric excess (ee). The two primary routes involve the ring-opening of chiral epoxides or the modification of chiral ketals like Solketal.

Mechanistic Pathway (Graphviz)

The following diagram illustrates the retentive and inversive pathways from common precursors.

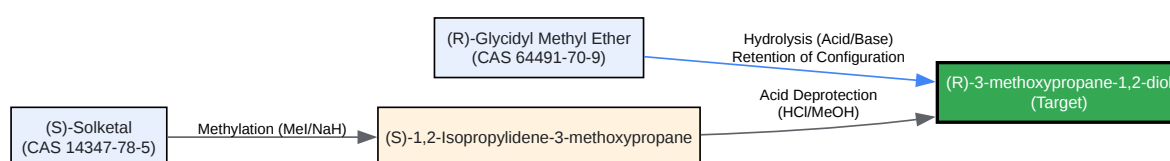


Figure 1: Synthetic routes to (R)-3-methoxypropane-1,2-diol via chiral epoxide opening (top) and Solketal modification (bottom).

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[1][2]

- Route A (Direct Hydrolysis): Acid-catalyzed hydrolysis of (R)-glycidyl methyl ether. This reaction proceeds with retention of configuration at the chiral center because the nucleophile (water) attacks the less hindered primary carbon or the epoxide oxygen is protonated and opened without affecting the C2 stereocenter directly in a way that causes inversion.
- Route B (Solketal Route): Methylation of (S)-Solketal (which has the 1,2-diol protected) followed by deprotection. Note that starting from (S)-Solketal yields the (S)-isomer of the product. To get the (R)-target, one would typically start from (R)-Solketal or use a precursor that allows for inversion (e.g., substitution of a sulfonate ester).

Applications in Drug Development

Chiral Linker in API Synthesis

(R)-3-methoxypropane-1,2-diol serves as a scaffold for drugs requiring a glycerol backbone with a defined ether linkage.

- **Beta-Blockers:** It is a precursor for specific ether-linked beta-adrenergic receptor antagonists where the (R)-configuration at the linker is critical for receptor binding affinity.
- **Ether Lipids:** Used in the synthesis of antitumor ether lipids (AELs) and platelet-activating factor (PAF) analogs. The metabolic stability of the ether bond (vs. ester) increases the in vivo half-life of these lipid-drug conjugates.

Cryopreservation

Research indicates that 3-methoxypropane-1,2-diol (often cited as 1-O-methylglycerol) permeates cell membranes effectively.

- **Mechanism:** It acts by disrupting ice crystal formation and modulating membrane fluidity at sub-zero temperatures.
- **Advantage:** Unlike DMSO, it exhibits lower cytotoxicity in certain mononuclear cell lines, making it a candidate for preserving sensitive biological samples.

Analytical Characterization & Quality Control

Ensuring the enantiomeric purity of (R)-3-methoxypropane-1,2-diol is essential.

Enantiomeric Separation Protocol

- **Method:** Chiral Gas Chromatography (GC) or HPLC.
- **Column:** Cyclodextrin-based stationary phases (e.g., -DEX 120 or Chiralcel OD-H).
- **Derivatization:** Often derivatized with trifluoroacetic anhydride (TFAA) to increase volatility and separation factors for GC analysis.

Spectroscopic Identification

- ^1H NMR (400 MHz, CDCl_3):

3.88 (m, 1H, CH-OH), 3.65 (dd, 1H, CH₂-OH), 3.55 (dd, 1H, CH₂-OH), 3.45 (d, 2H, CH₂-OMe), 3.38 (s, 3H, OCH₃).

- Mass Spectrometry (GC-MS): Molecular ion usually weak; characteristic fragments at m/z 45 (CH₂OCH₃⁺) and m/z 61 (CH₂(OH)CH(OH)⁺).

Safety and Handling

- GHS Classification: Irritant (Skin Irrit. 2, Eye Irrit. 2A).
- Storage: Hygroscopic. Store under inert atmosphere (Nitrogen/Argon) in tightly sealed containers.
- Metabolism: Can be metabolized to 3-methoxy-lactate; generally considered lower toxicity than halogenated propanediols but should be handled with standard PPE.

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